Synthesis of Trivinylethoxysilane: A Technical Guide for Research Applications

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Compound of Interest

Compound Name:	*Trivinylethoxysilane*
CAS No.:	*70693-56-0*
Cat. No.:	*B1330154*

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Abstract

Trivinylethoxysilane is a valuable organosilicon compound with a unique combination of a reactive ethoxy group and three vinyl functionalities. This structure makes it a significant monomer and crosslinking agent in the synthesis of specialized polymers and materials for research and development, including applications in drug delivery systems and advanced materials science. This technical guide provides a comprehensive overview of the primary synthetic routes to **trivinylethoxysilane**, focusing on the Grignard reaction pathway. Detailed experimental protocols, purification methods, and thorough characterization data are presented to aid researchers in the successful laboratory-scale synthesis of this versatile compound.

Introduction

Organosilanes are a class of silicon-based compounds that have found extensive use in a myriad of scientific and industrial applications. Their utility stems from the unique properties imparted by the silicon atom, which can be functionalized with a wide range of organic groups. **Trivinylethoxysilane**, in particular, is a trifunctional organosilane characterized by the

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presence of three vinyl groups and one ethoxy group attached to a central silicon atom. The vinyl groups offer sites for polymerization and other addition reactions, while the ethoxy group can undergo hydrolysis and condensation, allowing it to bond with inorganic substrates or form siloxane networks. These characteristics make **trivinylethoxysilane** a valuable building block in materials science and for the development of novel drug delivery vehicles. This guide will focus on the practical synthesis of **trivinylethoxysilane** for research purposes.

Synthetic Methodologies

The synthesis of **trivinylethoxysilane** can be approached through several chemical pathways. The most common and reliable method for laboratory-scale synthesis is the Grignard reaction, which involves the reaction of a vinyl Grignard reagent with a suitable silicon precursor. An alternative, though less common, approach is the direct hydrosilylation of a divinyl-substituted silane. For the purposes of this guide, we will provide a detailed protocol for the Grignard-based synthesis.

Grignard Reaction Synthesis

The Grignard reaction is a robust method for forming carbon-silicon bonds. In the synthesis of **trivinylethoxysilane**, vinylmagnesium bromide is reacted with triethoxychlorosilane.

Reaction Scheme:

$$3\ CH_2{=}CHMgBr + ClSi(OCH_2CH_3)_3 \rightarrow (CH_2{=}CH)_3Si(OCH_2CH_3) + 3\ MgBrCl$$

This reaction proceeds via the nucleophilic attack of the vinyl group from the Grignard reagent on the electrophilic silicon atom of the triethoxychlorosilane, displacing the chloride.

Experimental Protocols

The following protocols provide a detailed step-by-step guide for the synthesis of **trivinylethoxysilane** via the Grignard reaction.

Preparation of Vinylmagnesium Bromide (Grignard Reagent)

Materials:

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- Magnesium turnings
- Vinyl bromide
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (as initiator)

Procedure:

- All glassware should be thoroughly dried in an oven at 120 °C overnight and assembled hot under a stream of dry nitrogen or argon gas.
- In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place the magnesium turnings.
- Add a small crystal of iodine to the flask to help initiate the reaction.
- Add a small portion of anhydrous THF to just cover the magnesium turnings.
- Dissolve vinyl bromide in anhydrous THF in the dropping funnel.
- Add a small amount of the vinyl bromide solution to the magnesium suspension. The reaction is initiated when the brown color of the iodine disappears and bubbling is observed. Gentle heating may be required to start the reaction.
- Once the reaction has started, add the remaining vinyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 1-2 hours to ensure complete formation of the Grignard reagent. The resulting solution should be a cloudy grey or brownish color.

Synthesis of **Trivinylethoxysilane**

Materials:

- Freshly prepared vinylmagnesium bromide solution in THF

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- Triethoxychlorosilane
- Anhydrous diethyl ether or THF
- Saturated aqueous ammonium chloride solution

Procedure:

- Cool the freshly prepared vinylmagnesium bromide solution to 0 °C in an ice bath.
- Dissolve triethoxychlorosilane in anhydrous THF in a dropping funnel.
- Add the triethoxychlorosilane solution dropwise to the stirred Grignard reagent at 0 °C. An exothermic reaction will occur. Maintain the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride while cooling the flask in an ice bath. This will precipitate magnesium salts.
- Separate the organic layer. Extract the aqueous layer with two portions of diethyl ether.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.

Purification

The crude **trivinylethoxysilane** is purified by fractional distillation under reduced pressure.

Procedure:

- Set up a fractional distillation apparatus with a short Vigreux column.
- Heat the crude product gently under vacuum.

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- Collect the fraction that distills at the boiling point of **trivinylethoxysilane**. The boiling point is approximately 65-67 °C at 15 mmHg.[1]

Characterization Data

The identity and purity of the synthesized **trivinylethoxysilane** can be confirmed using various spectroscopic techniques. The following tables summarize the expected characterization data.

Table 1: Physical and Chemical Properties of **Trivinylethoxysilane**

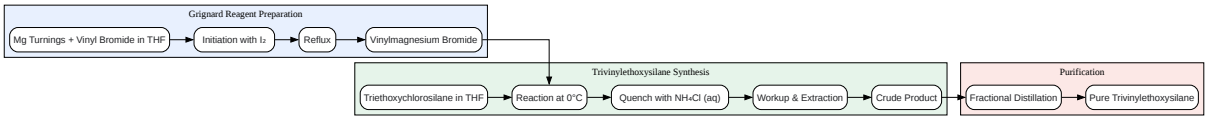
Property	Value
Molecular Formula	$C_8H_{14}OSi$
Molecular Weight	154.28 g/mol [1]
Boiling Point	65-67 °C at 15 mmHg[1]
Appearance	Colorless liquid

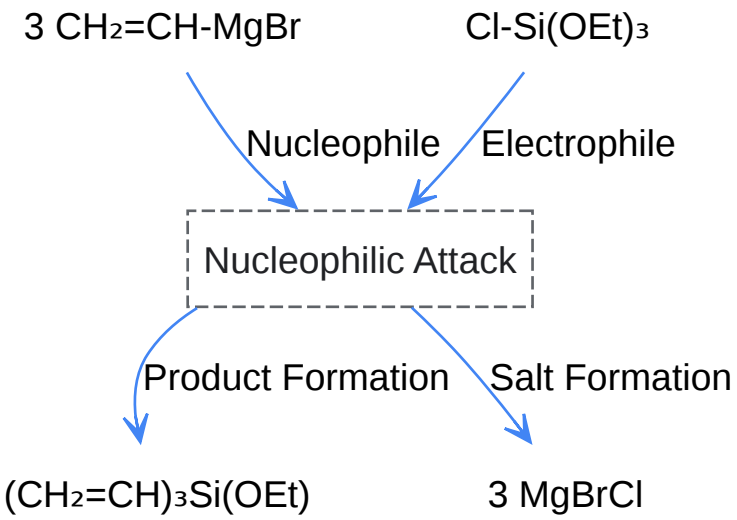
Table 2: Spectroscopic Data for **Trivinylethoxysilane**

Technique	Expected Chemical Shifts / Peaks
^{1}H NMR ($CDCl_3$)	δ (ppm): 5.8-6.2 (m, 9H, vinyl protons), 3.8 (q, 2H, -OCH_2CH_3), 1.2 (t, 3H, -OCH_2CH_3)
^{13}C NMR ($CDCl_3$)	δ (ppm): ~136 (vinyl CH), ~133 (vinyl CH_2), ~58 (-OCH_2), ~18 (-CH_3)
FT-IR (neat)	ν (cm^{-1}): ~3050 (C-H stretch, vinyl), ~2970 (C-H stretch, alkyl), ~1600 (C=C stretch, vinyl), ~1080 (Si-O-C stretch)
Mass Spec. (EI)	m/z: 154 (M^+), fragments corresponding to loss of vinyl and ethoxy groups

Visualizations

Synthesis Workflow





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References

- 1. Trimethoxyvinylsilane [webbook.nist.gov]
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